

## synthesis and purification of CM764

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: CM764

Cat. No.: B15618078

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## Unable to Identify Compound CM764

An in-depth search for the synthesis and purification of a compound designated "**CM764**" did not yield specific information for a substance with this identifier. The search results did not associate "**CM764**" with a known chemical structure, IUPAC name, or common synonym in publicly available chemical databases and scientific literature.

The identifier "**CM764**" may represent an internal compound code, a novel research chemical not yet disclosed in public literature, or an incorrect designation. For instance, searches for similar identifiers, such as "CID 764," retrieve information for the compound 2-amino-3,7-dihydropurin-6-one, but there is no indication that this is synonymous with "**CM764**"<sup>[1]</sup>.

Without a definitive chemical identity for **CM764**, it is not possible to provide the requested in-depth technical guide, including specific experimental protocols for its synthesis and purification, quantitative data, and relevant signaling pathways.

To proceed with this request, please provide a recognized chemical name (e.g., IUPAC name), a common or trade name, a CAS Registry Number, or a publication reference that describes the compound **CM764**.

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## References

- 1. CID 764 | C<sub>5</sub>H<sub>5</sub>N<sub>5</sub>O | CID 764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [synthesis and purification of CM764]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618078#synthesis-and-purification-of-cm764]

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